

# An In-depth Technical Guide on the Physical Properties of Diaminoglyoxime

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diaminoglyoxime*

Cat. No.: *B1384161*

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This technical guide provides a comprehensive overview of the solubility and melting point of **diaminoglyoxime**, a key intermediate in the synthesis of various energetic materials and heterocyclic compounds. The information presented herein is intended to support research, development, and quality control activities involving this compound.

## Physical and Chemical Properties

**Diaminoglyoxime**, also known as oxalamide dioxime, is a yellow crystalline powder.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	2580-79-2	<sup>[1][2][3][4]</sup>
Molecular Formula	C <sub>2</sub> H <sub>6</sub> N <sub>4</sub> O <sub>2</sub>	<sup>[1][2][3][4]</sup>
Molecular Weight	118.10 g/mol	<sup>[3][4]</sup>
Appearance	Yellow crystalline powder	<sup>[1][2]</sup>

## Melting Point

The melting point of **diaminoglyoxime** is consistently reported to be in the range of 200-205 °C, often with decomposition.

Melting Point (°C)	Notes	Source
200-204	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>	
203-205	with decomposition	<a href="#">[6]</a>

## Solubility

Quantitative solubility data for **diaminoglyoxime** in various solvents is not readily available in published literature.[\[1\]](#) However, qualitative descriptions of its solubility have been reported.

Solvent	Solubility	Source
Hot Water	Soluble	<a href="#">[7]</a> <a href="#">[8]</a>
Cold Water	Difficultly soluble	<a href="#">[7]</a> <a href="#">[8]</a>
Alcohol	Difficultly soluble	<a href="#">[7]</a> <a href="#">[8]</a>

The limited solubility in cold water and alcohol allows for its precipitation and recrystallization from aqueous solutions during synthesis.[\[7\]](#)[\[8\]](#)

## Experimental Protocols

The following are generalized experimental protocols for the determination of melting point and solubility, applicable to compounds such as **diaminoglyoxime**.

### 4.1. Melting Point Determination (Capillary Method)

This method is a standard procedure for determining the melting point of a solid crystalline substance.

- **Sample Preparation:** A small amount of the dry, pure **diaminoglyoxime** is finely powdered.
- **Capillary Tube Loading:** The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or temperature probe.
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which the last solid particle disappears (completion) are recorded as the melting point range. For substances that decompose, the temperature at which decomposition begins is noted.

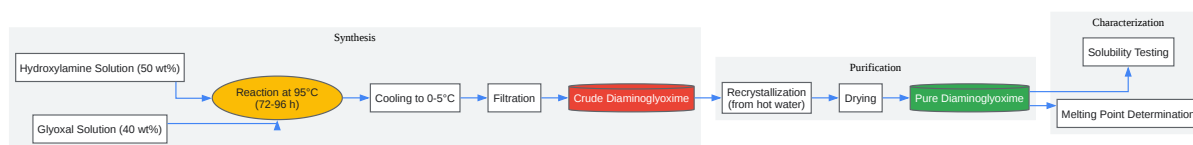
#### 4.2. Solubility Determination (Isothermal Saturation Method)

This method is used to determine the equilibrium solubility of a compound in a specific solvent at a given temperature.

- **Sample Preparation:** An excess amount of **diaminoglyoxime** is added to a known volume of the desired solvent (e.g., water, ethanol) in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or shaker) in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand undisturbed at the same temperature until the undissolved solid has settled.
- **Sampling:** A clear aliquot of the saturated solution is carefully withdrawn using a filtered syringe to avoid transferring any solid particles.
- **Analysis:** The concentration of **diaminoglyoxime** in the aliquot is determined by a suitable analytical method, such as UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation. The solubility is then expressed in units such as g/100 mL or mol/L.

## Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **diaminoglyoxime**.



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Caption: Synthesis and Characterization Workflow for **Diaminoglyoxime**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of Diaminoglyoxime]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384161#solubility-and-melting-point-of-diaminoglyoxime]

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